

known derivatives of 2-Chloro-3-hydroxybenzotrile

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Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzotrile

CAS No.: 51786-11-9

Cat. No.: B1592157

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An In-depth Technical Guide to the Known Derivatives of **2-Chloro-3-hydroxybenzotrile**

For Researchers, Scientists, and Drug Development Professionals

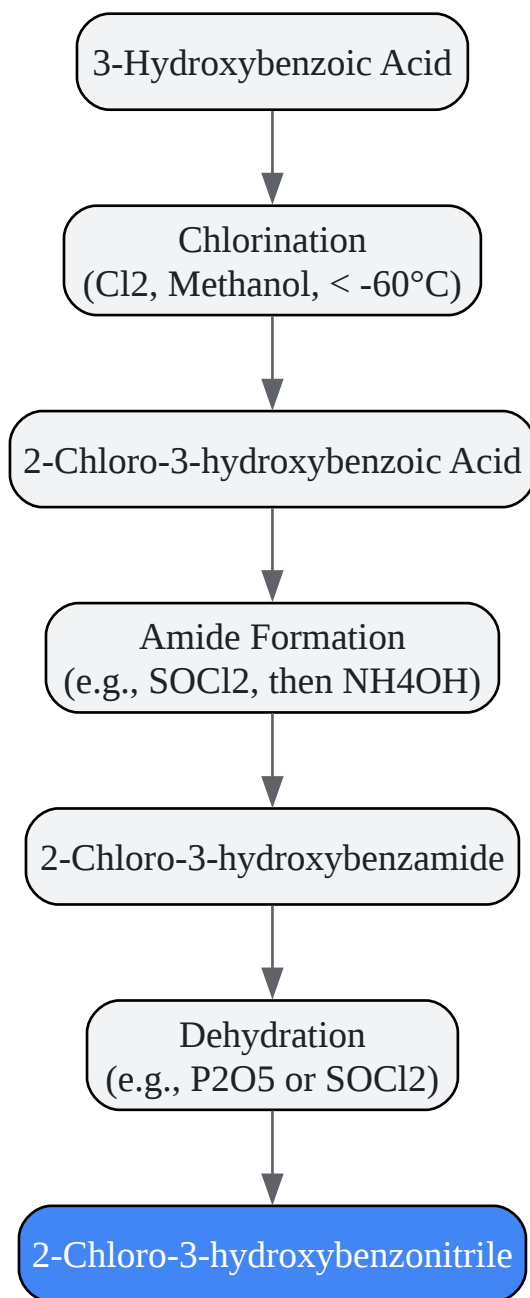
Introduction

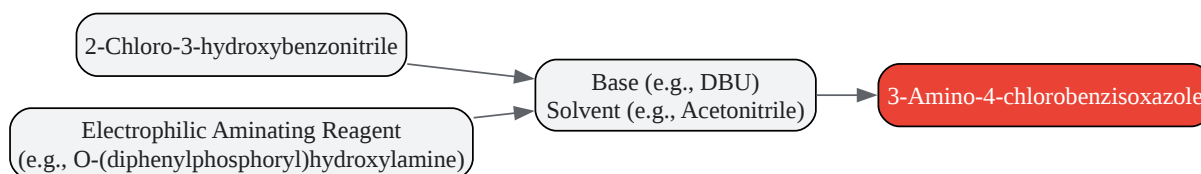
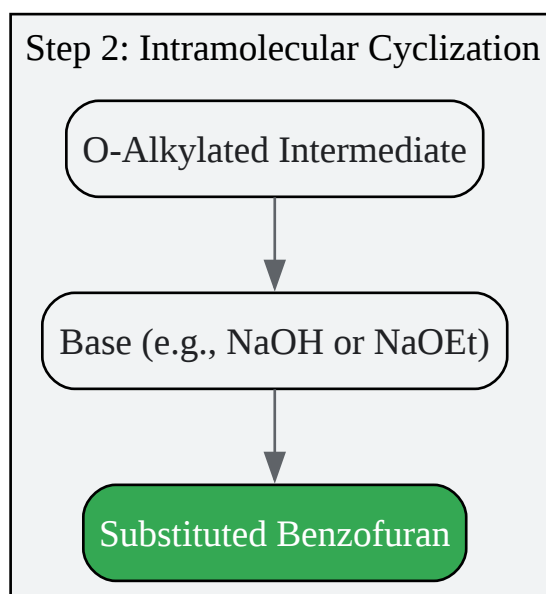
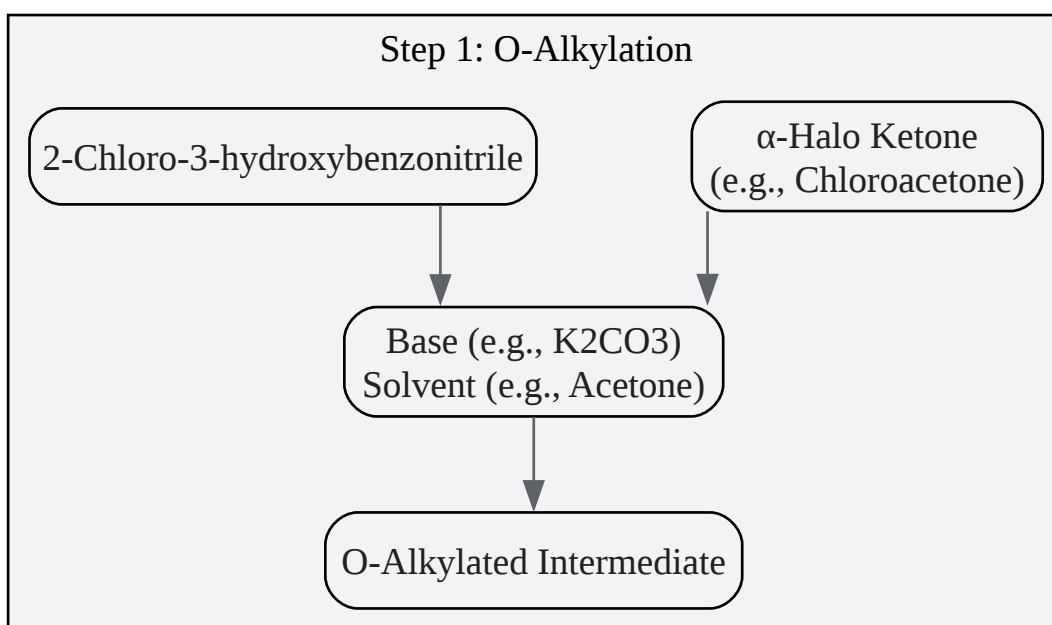
2-Chloro-3-hydroxybenzotrile is a substituted aromatic compound possessing a unique trifecta of functional groups: a nitrile, a hydroxyl group, and a chlorine atom. This specific arrangement on the benzene ring offers a versatile scaffold for synthetic chemists, particularly in the field of medicinal chemistry and drug development. The hydroxyl group provides a reactive site for etherification and esterification, the nitrile group can be transformed into a variety of nitrogen-containing heterocycles or other functional groups, and the chlorine atom influences the electronic properties and metabolic stability of potential drug candidates. This guide provides a detailed exploration of the synthesis of the core **2-Chloro-3-hydroxybenzotrile** molecule and delves into the preparation and potential applications of its key derivatives, with a focus on synthetic pathways that yield medically relevant structures such as benzofurans and benzisoxazoles.

Synthesis of the Core Scaffold: 2-Chloro-3-hydroxybenzotrile

The direct synthesis of **2-Chloro-3-hydroxybenzotrile** is not extensively documented in readily available literature. However, a logical and efficient synthetic route can be devised from its carboxylic acid analogue, 2-chloro-3-hydroxybenzoic acid. This multi-step conversion leverages well-established organic transformations. The initial chlorination of 3-hydroxybenzoic acid provides the key chlorinated intermediate.^[1] Subsequent conversion of the carboxylic acid to a primary amide, followed by dehydration, yields the target nitrile.

Workflow for Synthesis of 2-Chloro-3-hydroxybenzotrile





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Sources

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